

Azanidazole: A Technical Overview for Researchers

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Compound of Interest

Compound Name: Azanidazole

Cat. No.: B1665920

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CAS Number: 62973-76-6

This technical guide provides an in-depth overview of **Azanidazole**, a nitroimidazole derivative with antiprotozoal properties. The information is intended for researchers, scientists, and professionals in drug development, offering detailed data on its chemical properties, toxicological profile, and the experimental methodologies used for its evaluation.

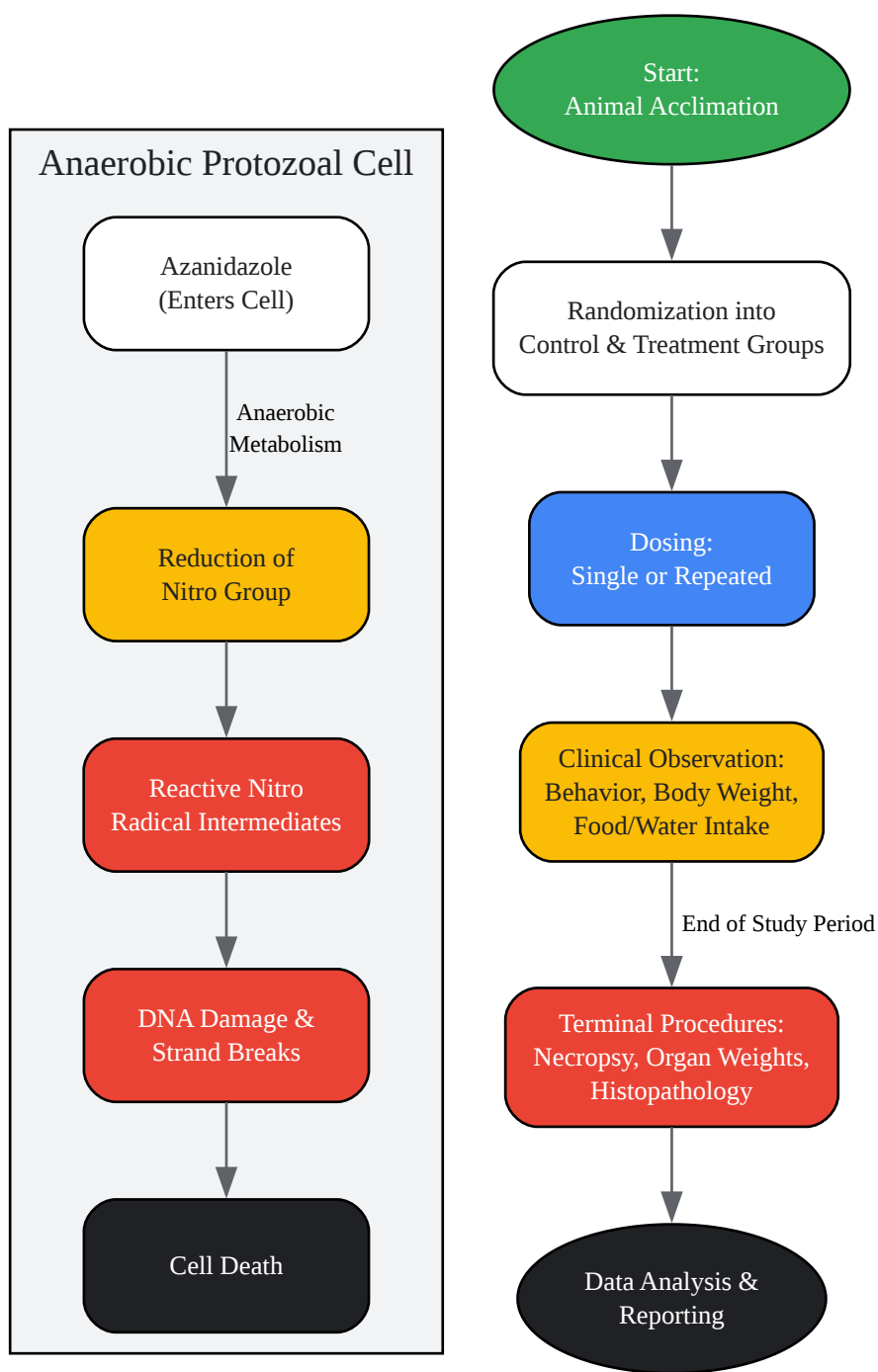
Core Chemical and Physical Properties

Azanidazole, scientifically known as (E)-4-[2-(1-Methyl-5-nitro-1H-imidazol-2-yl)ethenyl]-2-pyrimidinamine, is a compound with the molecular formula C₁₀H₁₀N₆O₂.^[1] It is also recognized by other names such as Nitromidine and the trade name Triclose.^[1]

Property	Value	Source
CAS Registry Number	62973-76-6	[1] [2] [3]
Molecular Formula	C10H10N6O2	[1] [2]
Molecular Weight	246.23 g/mol	[1] [2]
IUPAC Name	4-[(E)-2-(1-methyl-5-nitroimidazol-2-yl)ethenyl]pyrimidin-2-amine	[2] [4]
Melting Point	232-235 °C	[1]
Appearance	Bright yellow odorless powder	[1]
Solubility	Soluble in DMF, DMSO, mineral oils and acids. Slightly soluble in dioxane and acetone.	[1]

Mechanism of Action

Azanidazole is an antiprotozoal agent, primarily used against infections caused by protozoa such as *Trichomonas*.[\[1\]](#) Like other nitroimidazoles, its mechanism of action is dependent on the anaerobic environment of the target organism. The nitro group of **Azanidazole** is reduced within the anaerobic cell, leading to the formation of reactive intermediates. These intermediates are cytotoxic and cause damage to the cell's DNA, ultimately leading to cell death.[\[5\]](#)



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